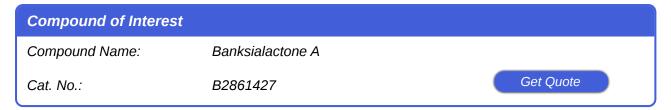


Spectroscopic Profile of Banksialactone A: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Banksialactone A**, a novel isochromanone isolated from the Australian fungus Aspergillus banksianus. The following sections detail its nuclear magnetic resonance (NMR) and mass spectrometry (MS) data, the experimental protocols used for their acquisition, and a workflow for the spectroscopic analysis of such natural products.

Spectroscopic Data

The structural elucidation of **Banksialactone A** was achieved through extensive spectroscopic analysis. The following tables summarize the key ¹H and ¹³C NMR data, as well as high-resolution mass spectrometry findings.

Table 1: ¹H and ¹³C NMR Spectroscopic Data for Banksialactone A (in DMSO-d₆)

The NMR data for **Banksialactone A** reveals the presence of two isomers in solution. The data for both the major and minor isomers are presented below.[1]



Position	Major Isomer	Minor Isomer
δC (ppm), type	δH (ppm), mult. (J in Hz)	
1	168.9, C	
3	97.5, CH	5.58, d (2.4)
4	70.9, CH	4.54, d (2.4)
4a	139.0, C	
5	108.8, CH	6.78, s
6	161.7, C	
7	98.6, CH	6.45, s
8	163.0, C	
8a	101.5, C	
9	63.8, CH ₂	3.64, m; 3.72, m
10	16.3, CH₃	1.06, d (6.9)
11	35.0, CH	3.28, m
6-OCH₃	55.8, CH₃	3.82, s
8-OH	11.85, s	
3-OH	6.25, d (4.5)	
4-OH	5.45, d (5.0)	<u> </u>

Table 2: High-Resolution Mass Spectrometry (HRMS)

Data for Banksialactone A

lon	Calculated m/z	Observed m/z	Molecular Formula
[M + Na]+	C13H12O6Na		



Note: The specific calculated and observed m/z values were not detailed in the provided search results, but the molecular formula was determined via HRMS.[2]

Experimental Protocols

The spectroscopic data presented above were acquired using standard laboratory techniques for natural product characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

 1 H, 13 C, and 2D NMR spectra were recorded on a Bruker Avance 600 MHz spectrometer. The sample of **Banksialactone A** was dissolved in deuterated dimethyl sulfoxide (DMSO-d₆). Chemical shifts (δ) are reported in parts per million (ppm) and are referenced to the residual solvent signals. Coupling constants (J) are reported in Hertz (Hz).

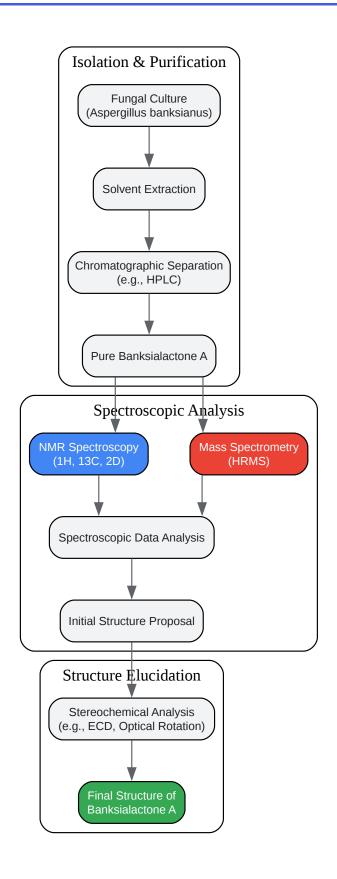
Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) was performed on an Agilent 6230 TOF LC/MS system to determine the molecular formula of **Banksialactone A**.

Workflow for Spectroscopic Analysis

The following diagram illustrates a typical workflow for the isolation and structural elucidation of a novel natural product like **Banksialactone A**.





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References

- 1. s3-eu-west-1.amazonaws.com [s3-eu-west-1.amazonaws.com]
- 2. researchers.mq.edu.au [researchers.mq.edu.au]
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